

In-Depth Technical Guide: 5-Chloro-4-methyl-2-nitroaniline

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Compound of Interest

Compound Name: 5-Chloro-4-methyl-2-nitroaniline

Cat. No.: B1347341

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Chloro-4-methyl-2-nitroaniline**, a halogenated nitroaniline derivative. The document details its chemical identity, synthesis, and potential applications, with a focus on its role as a chemical intermediate. Due to the specificity of this isomer, this guide distinguishes its properties from those of related compounds to ensure clarity for research and development purposes.

Chemical Identity and Properties

5-Chloro-4-methyl-2-nitroaniline is an aromatic amine with the Chemical Abstracts Service (CAS) number 7149-80-6. Its unique substitution pattern, featuring a chloro, a methyl, and a nitro group on the aniline ring, results in a distinct electronic and steric environment that dictates its reactivity and potential applications as a chemical intermediate.

Synonyms and Identifiers

To aid in database searches and material acquisition, a comprehensive list of synonyms and identifiers for **5-Chloro-4-methyl-2-nitroaniline** is provided below.

Identifier Type	Value
IUPAC Name	5-Chloro-4-methyl-2-nitroaniline
CAS Number	7149-80-6[1][2][3][4]
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂ [1][2][3]
Molecular Weight	186.60 g/mol [1]
MDL Number	MFCD00034066[3]

Synthesis of 5-Chloro-4-methyl-2-nitroaniline

The primary synthetic route to **5-Chloro-4-methyl-2-nitroaniline** involves the hydrolysis of its acetylated precursor, N-(5-chloro-4-methyl-2-nitrophenyl)acetamide.

Experimental Protocol

This protocol details the laboratory-scale synthesis of **5-Chloro-4-methyl-2-nitroaniline**.

Materials:

- N-(2-nitro-4-methyl-5-chlorophenyl)acetamide
- Sodium ethoxide
- Ethanol
- Water
- Isopropanol
- n-Hexane

Procedure:

- Preparation of Sodium Ethoxide Solution: Dissolve 8.27 g (45.9 mmol) of sodium ethoxide in 10 mL of ethanol to prepare the sodium ethoxide solution.[5]

- Reaction Setup: In a separate flask, dissolve 7.0 g (30.6 mmol) of N-(2-nitro-4-methyl-5-chlorophenyl)acetamide in 10 mL of ethanol.[5]
- Reaction Execution: Slowly add the sodium ethoxide solution to the solution of N-(2-nitro-4-methyl-5-chlorophenyl)acetamide at room temperature with continuous stirring.[5]
- Reaction Time: Continue stirring the reaction mixture for 1 hour.[5]
- Precipitation: After 1 hour, pour the reaction mixture into 100 mL of water to precipitate the product.[5]
- Filtration and Washing: Collect the precipitate by filtration. Wash the collected solid first with a 1:3 mixture of isopropanol and n-hexane (10 mL), followed by a wash with n-hexane (10 mL).[5]
- Product Isolation: The resulting solid is **5-Chloro-4-methyl-2-nitroaniline**.

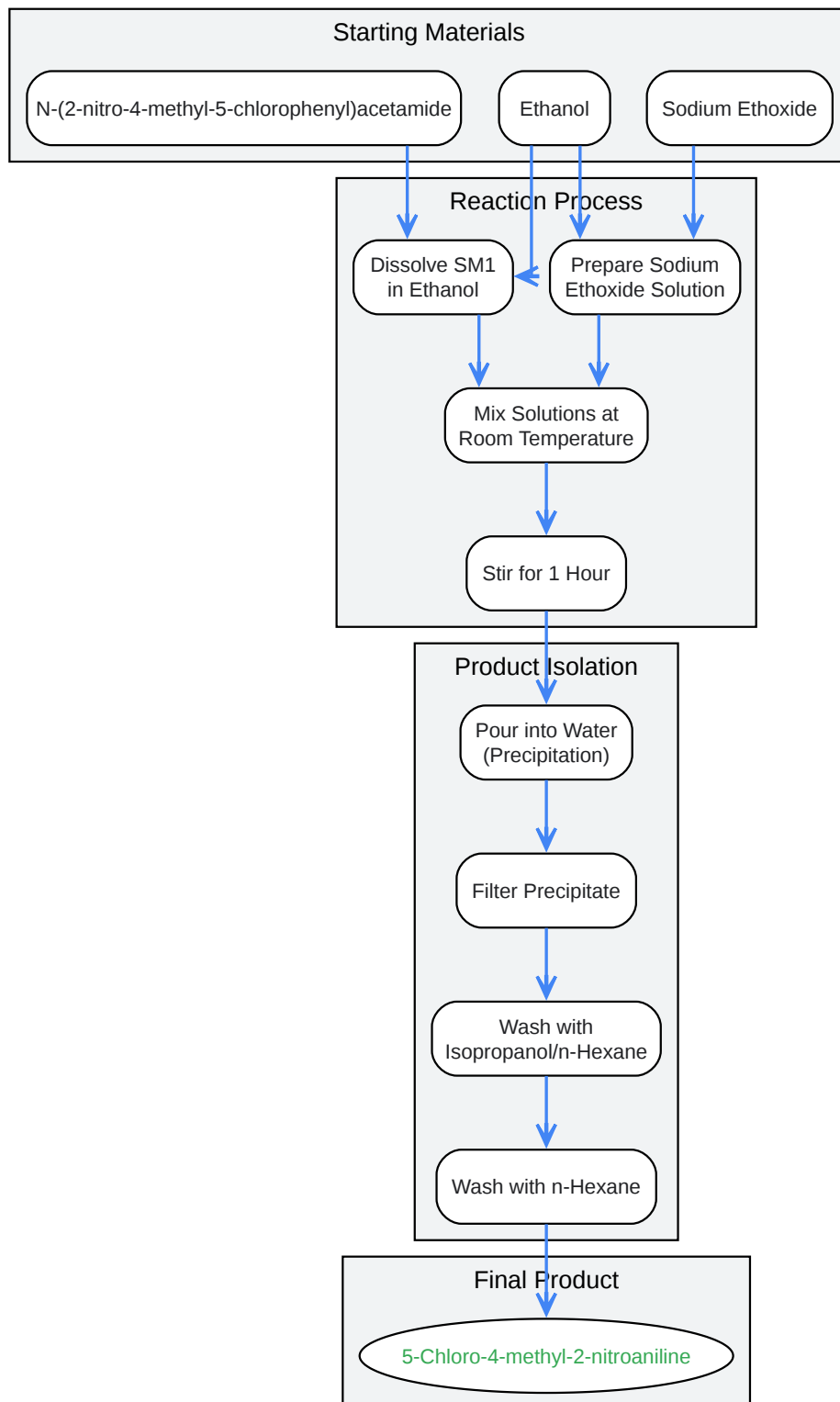
Yield and Characterization:

- Yield: 5.71 g (85% yield)[5]
- Mass Spectrometry (MS): m/z of 187.0 (M + 1)[5]

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **5-Chloro-4-methyl-2-nitroaniline**.

Synthesis of 5-Chloro-4-methyl-2-nitroaniline

[Click to download full resolution via product page](#)Synthesis workflow for **5-Chloro-4-methyl-2-nitroaniline**.

Applications in Research and Development

5-Chloro-4-methyl-2-nitroaniline serves as a crucial intermediate in organic synthesis.^[6] Its structural features make it a versatile precursor for various chemical transformations, including electrophilic substitution reactions.^[6]

While specific drug products derived directly from this isomer are not extensively documented, it is utilized as a building block in the synthesis of:

- **Pharmaceuticals:** The compound's structure is a valuable scaffold for creating more complex molecules, potentially for treating bacterial infections.^[6]
- **Agrochemicals:** It is employed in the production of pesticides and herbicides.^[6]

It is important to note that many detailed applications found in the literature, such as in the synthesis of certain dyes and specific pharmaceutical agents like Albendazole, pertain to its isomer, 5-Chloro-2-nitroaniline (CAS 1635-61-6). Researchers should therefore exercise caution and verify the specific isomer used in cited studies.

Data Summary

The following table summarizes the key quantitative data available for **5-Chloro-4-methyl-2-nitroaniline**.

Parameter	Value	Reference
Purity	99%	^[2]
Synthetic Yield	85%	^[5]
Mass Spec (M+1)	187.0 m/z	^[5]

Conclusion

5-Chloro-4-methyl-2-nitroaniline is a valuable chemical intermediate with established synthetic protocols. While its direct applications in end-products are not as widely reported as its isomers, its unique structure provides a solid foundation for the development of novel compounds in the pharmaceutical and agrochemical sectors. Further research into the

biological activities of its derivatives could open new avenues for drug discovery and development. Professionals in the field are encouraged to consider this compound as a versatile building block in their synthetic strategies.

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